

Introduction: The Prominence of the Piperidine Scaffold in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-Benzyl 3,5-dimethyl piperidine-1,3,5-tricarboxylate*
CAS No.: 1221818-73-0
Cat. No.: B594847

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The piperidine ring, a six-membered nitrogen-containing heterocycle, is a cornerstone of modern medicinal chemistry. Recognized as a "privileged scaffold," this structural motif is present in a vast array of clinically approved drugs and biologically active natural products.^[1]^[2] Its prevalence stems from a combination of favorable properties: the piperidine ring is metabolically stable, can be readily functionalized to modulate physicochemical properties like lipophilicity and hydrogen bonding capacity, and its conformational flexibility allows it to adapt to the steric demands of biological targets.^[1] These attributes have led to the successful development of piperidine-containing drugs for a wide range of therapeutic areas, including cancer, central nervous system (CNS) disorders, and infectious diseases.^[1]

This guide focuses on a specific, yet sparsely documented, member of this important class: **1-Benzyl 3,5-dimethyl piperidine-1,3,5-tricarboxylate**. This molecule incorporates several key features of interest to medicinal chemists: an N-benzyl group, which serves as a common protecting group and can also contribute to biological activity, and two methyl ester functionalities at the 3 and 5 positions. These ester groups provide valuable handles for further chemical modification, allowing for the generation of diverse libraries of analogs for drug discovery campaigns.

Given the limited direct literature on this precise compound, this guide will serve as a comprehensive technical resource for researchers. It will provide a plausible, literature-supported synthetic strategy, a detailed analysis of the compound's stereochemical and conformational properties, and an exploration of its potential as a versatile building block in drug development. The principles and protocols described herein are grounded in established organic chemistry and draw from the extensive body of work on substituted piperidine synthesis.

Physicochemical Properties

While detailed experimental data is not widely published, a summary of known and predicted physicochemical properties for **1-Benzyl 3,5-dimethyl piperidine-1,3,5-tricarboxylate** is presented below. This information is aggregated from various chemical supplier databases.

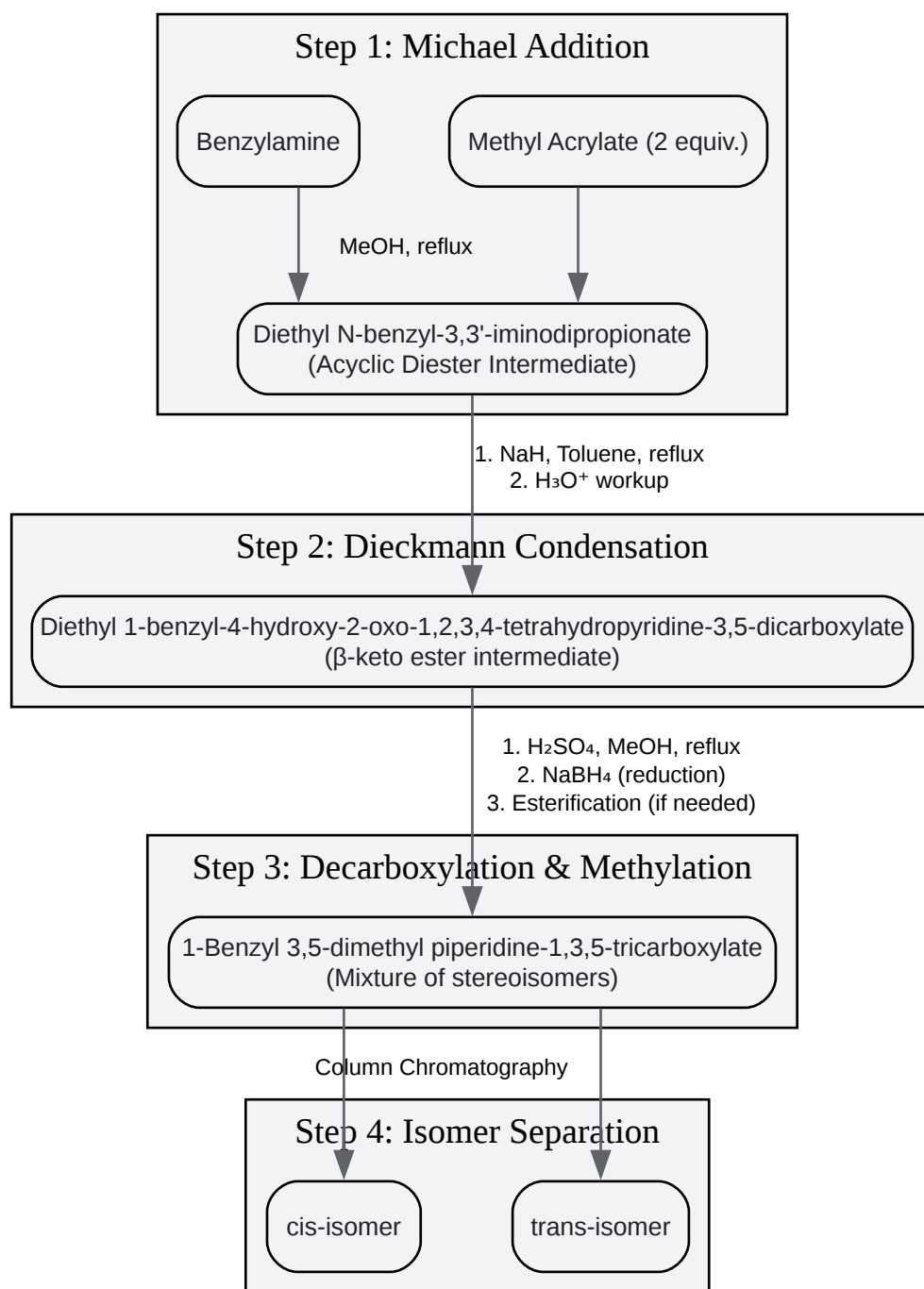
Property	Value	Source
CAS Number	1221818-73-0	[3] [4] [5]
Molecular Formula	C ₁₇ H ₂₁ NO ₆	[3] [4] [5]
Molecular Weight	335.35 g/mol	[3] [6] [7]
Predicted Boiling Point	451.9 ± 45.0 °C	[3] [6]
Predicted Density	1.237 ± 0.06 g/cm ³	[3] [6]
Hydrogen Bond Acceptor Count	6	[3]
Rotatable Bond Count	7	[3]
Purity	Typically ≥95% (commercial)	[4]
Storage Conditions	Sealed in dry, 2-8°C	[4] [5]

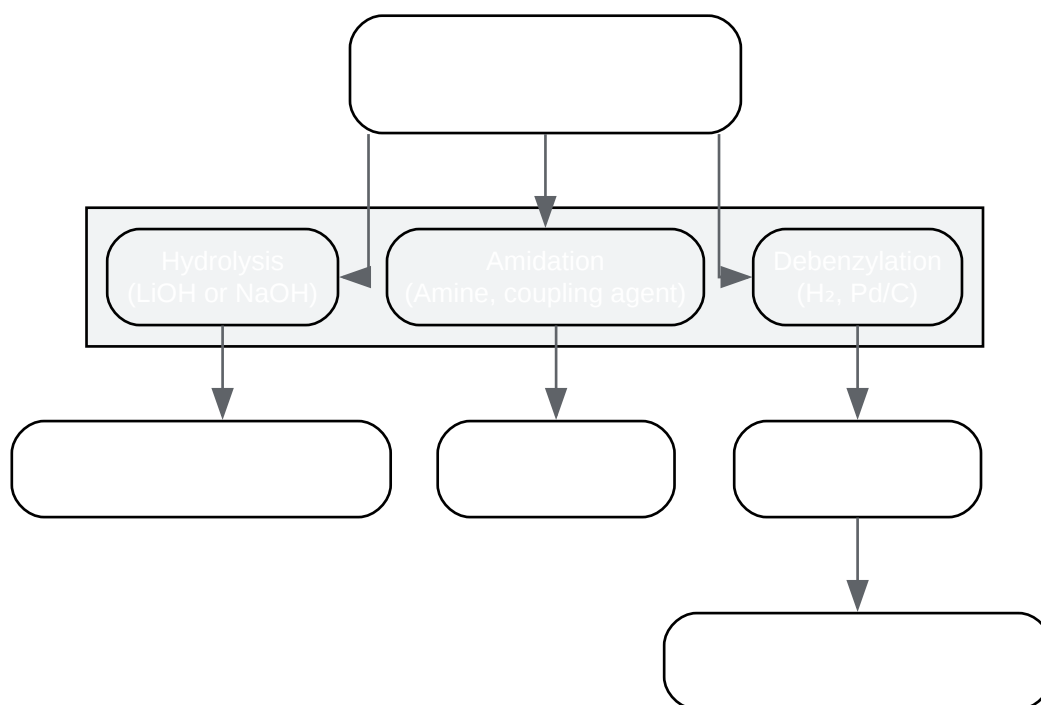
Proposed Synthesis: A Dieckmann Condensation Approach

The synthesis of 3,5-disubstituted piperidines, particularly those with carbonyl functionalities, is often achieved through cyclization reactions. A highly effective and classical method for forming

the piperidine ring with the desired 3,5-dicarboxylate pattern is the Dieckmann condensation. This intramolecular cyclization of a linear diester is a powerful tool for constructing five- and six-membered rings. An expeditious synthesis of a closely related compound, dimethyl 1-benzyl-cis-piperidine-3,5-dicarboxylate, has been reported, showcasing the feasibility of this approach. [\[8\]](#)[\[9\]](#)

The proposed synthetic pathway begins with readily available starting materials and proceeds through a key acyclic diester intermediate, which is then cyclized to form the piperidine core.





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- To cite this document: BenchChem. [Introduction: The Prominence of the Piperidine Scaffold in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b594847/docs#introduction-the-prominence-of-the-piperidine-scaffold-in-medicinal-chemistry>]

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